

Personal protective equipment for handling AQX-435

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Compound of Interest

Compound Name: AQX-435

Cat. No.: B605556

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Essential Safety and Handling Guide for AQX-435

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **AQX-435**, a potent activator of SH2 domain-containing inositol-5'-phosphatase 1 (SHIP1). Adherence to these protocols is essential to ensure a safe laboratory environment and maintain the integrity of your research.

Immediate Safety and Handling Protocols

Proper handling of **AQX-435** is crucial to minimize exposure risk. The following procedures are based on the available Safety Data Sheet (SDS) and should be implemented for all work involving this compound.

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory procedures should be conducted to determine the appropriate level of PPE. The following table summarizes the recommended PPE for handling **AQX-435**.

Task/Scenario	Minimum PPE Required	Additional PPE for Increased Risk (e.g., aerosol generation)
Routine Handling (e.g., preparing solutions)	Lab coat, single pair of chemical-resistant gloves (e.g., nitrile), safety glasses with side shields.	---
Handling Powders or Lyophilized Forms	Lab coat, double-gloving with chemical-resistant gloves, safety goggles.	Respiratory protection (e.g., N95 respirator or a properly fitted air-purifying respirator).
Procedures with High Splash/Aerosol Potential (e.g., centrifuging, vortexing, sonicating)	Lab coat or gown, double-gloving, face shield worn over safety goggles.	Work within a certified chemical fume hood or other ventilated enclosure.
Spill Cleanup	Gown, double-gloving, safety goggles or face shield.	Respiratory protection if the spill involves powder.

Engineering Controls

- Ventilation: Always handle **AQX-435** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.
- Eye Wash and Safety Shower: Ensure that an operational eye wash station and safety shower are readily accessible in the immediate work area.

First Aid Measures

In the event of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Procedure
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse thoroughly with pure water for at least 15 minutes. Consult a doctor. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]

Operational and Disposal Plans

A clear plan for the use and disposal of **AQX-435** will ensure both experimental success and safety compliance.

Storage and Handling

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place at -20°C. [\[1\]](#)[\[2\]](#) Keep away from incompatible materials and foodstuff containers.
- Handling: Avoid contact with skin and eyes. Prevent the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.

Spill Response

- Evacuate: Evacuate personnel to a safe area. Keep people away from and upwind of the spill.
- Ventilate: Ensure adequate ventilation.

- **Contain:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
- **Clean-up:** Remove all sources of ignition. Use spark-proof tools and explosion-proof equipment. Collect the spilled material using appropriate methods (e.g., wet wipe for powders to avoid dust) and place it in a suitable, closed container for disposal.
- **Decontaminate:** Clean the spill area thoroughly.

Disposal

Discharge into the environment must be avoided. All waste materials contaminated with **AQX-435** should be collected in suitable, closed containers for disposal. Dispose of the waste in accordance with all applicable federal, state, and local regulations. Adhered or collected material should be promptly disposed of.

Experimental Protocols and Data

AQX-435 has been evaluated in various preclinical models to assess its activity as a SHIP1 activator for the potential treatment of B-cell neoplasms.

In Vitro Experimental Data

The following table summarizes key in vitro experimental parameters for **AQX-435**.

Cell Line	Concentration	Incubation Time	Result
Chronic Lymphocytic Leukemia (CLL) cells	5-30 μ M	24 hours	Reduced CLL cell viability in a dose-dependent manner.
Diffuse Large B-cell Lymphoma (DLBCL) cells	Not specified	Not specified	Reduces anti-IgM-induced AKT phosphorylation and induces apoptosis.
TMD8 cells	\sim 2 μ M (IC50)	Not specified	Induced apoptosis.

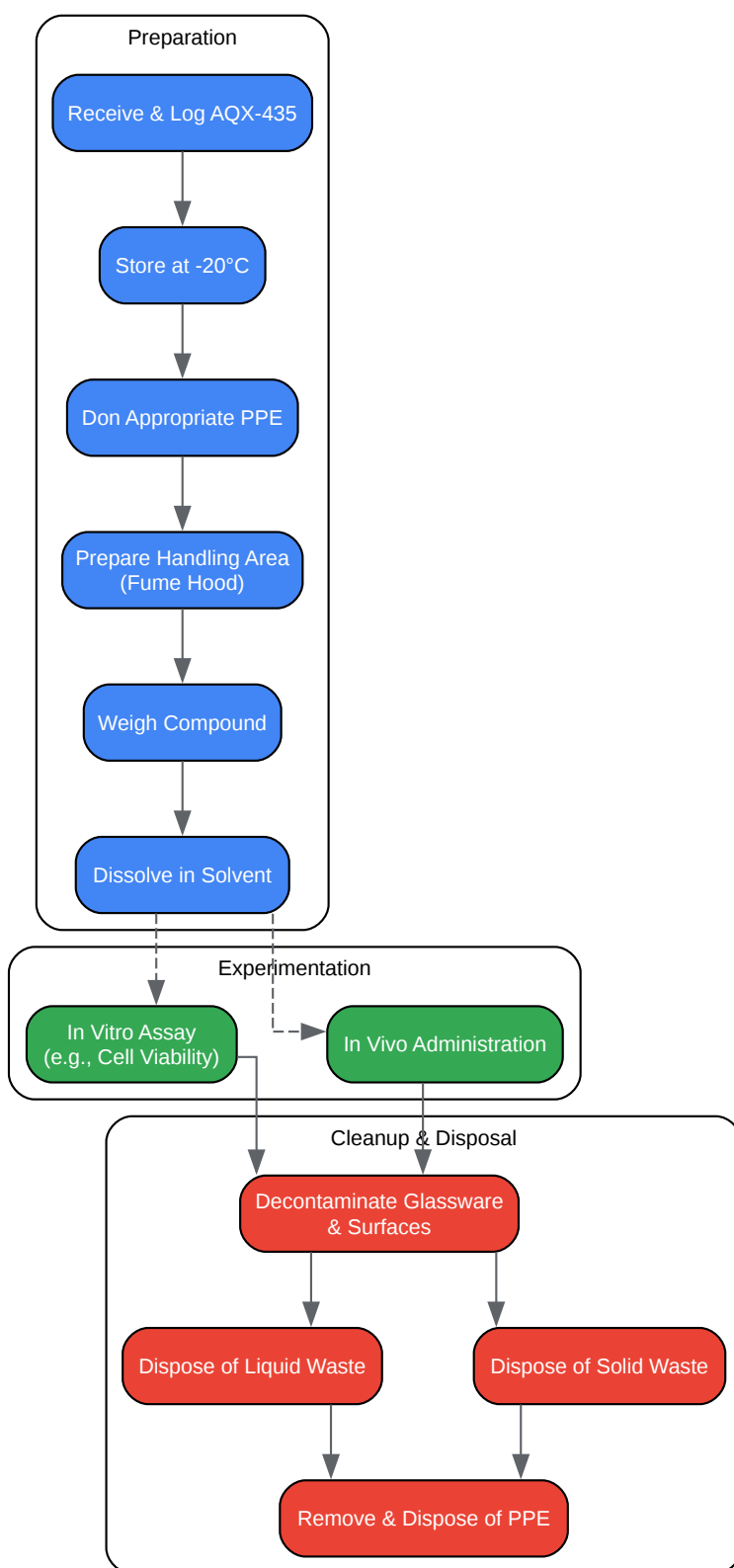
In Vivo Experimental Data

The following table outlines key in vivo experimental parameters for **AQX-435**.

Animal Model	Dosage	Administration	Result
NSG mice (TMD8 tumors)	10 mg/kg	Intraperitoneal injection; 5 days on, 2 days off.	Significantly reduced the volume of TMD8 tumors.
DLBCL PDX models	50 mg/kg	Intraperitoneal injection.	Inhibited tumor growth.

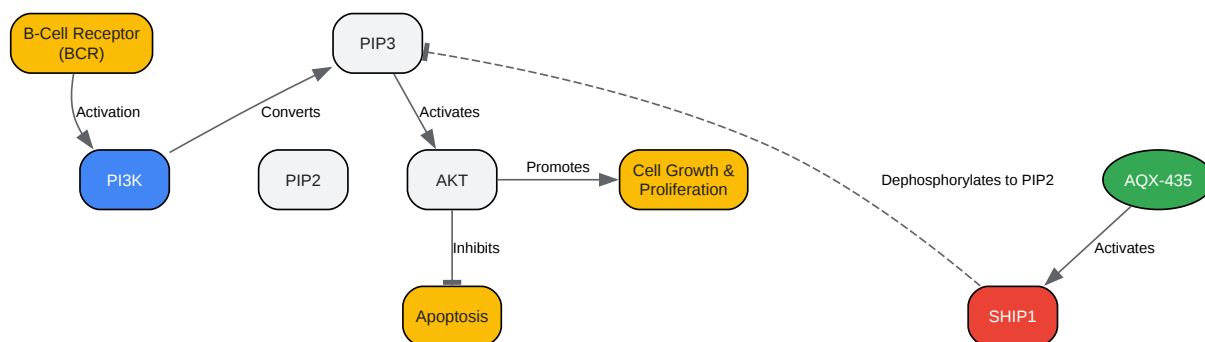
Visualizing Experimental Workflows and Signaling Pathways

To further clarify the operational and biological context of working with **AQX-435**, the following diagrams illustrate a typical experimental workflow and the compound's mechanism of action.



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Caption: Experimental workflow for handling **AQX-435**.



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Caption: **AQX-435** signaling pathway.

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References

- 1. targetmol.com [targetmol.com]
- 2. AQX-435 - Immunomart [immunomart.com]
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